An In-depth Technical Guide to Cyclopentyl(phenyl)methanol: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*Cyclopentyl(phenyl)methanol*
CAS No.:	*4397-01-7*
Cat. No.:	*B1593552*

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Abstract: This technical guide provides a comprehensive overview of **Cyclopentyl(phenyl)methanol**, a key secondary alcohol used in organic synthesis. The document details its chemical identity, physicochemical properties, and a robust protocol for its synthesis via the Grignard reaction. It further explores the spectroscopic techniques for its characterization, highlights its applications as a synthetic intermediate, and outlines critical safety and handling procedures. This paper is intended for researchers, chemists, and drug development professionals seeking detailed, practical information on this versatile chemical compound.

Chemical Identity and Physicochemical Properties

Cyclopentyl(phenyl)methanol, also known as α-Cyclopentylbenzyl Alcohol, is an organic compound featuring a central methanol moiety substituted with both a cyclopentyl and a phenyl group[1]. This structure imparts a combination of aliphatic and aromatic characteristics, making it a valuable intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents[1].

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Compound Identifiers

A summary of the key chemical identifiers for **Cyclopentyl(phenyl)methanol** is presented below.

Identifier	Value	Source
CAS Number	4397-01-7	[1][2][3]
Molecular Formula	$C_{12}H_{16}O$	[1][2][3]
IUPAC Name	cyclopentyl(phenyl)methanol	[2]
Molecular Weight	176.25 g/mol	[2][3]
InChI	InChI=1S/C12H16O/c13-12(11-8-4-5-9-11)10-6-2-1-3-7-10/h1-3,6-7,11-13H,4-5,8-9H2	[2]
SMILES	C1CCC(C1)C(C2=CC=CC=C2)O	[2]
Synonyms	Cyclopentylphenylmethanol, α-Cyclopentylbenzyl Alcohol	[1][2]

Physicochemical Properties

The physical and chemical properties of **Cyclopentyl(phenyl)methanol** are dictated by its molecular structure. The hydroxyl group allows for hydrogen bonding, influencing its boiling point and solubility, while the hydrophobic phenyl and cyclopentyl groups confer solubility in organic solvents[1].

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Property	Value	Source
Appearance	Colorless to pale yellow liquid or solid	[1]
Purity	≥98% (Commercially available)	[3]
Topological Polar Surface Area	20.23 Å²	[3]
XLogP3	2.9	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	2	[2]

Synthesis and Mechanistic Insights

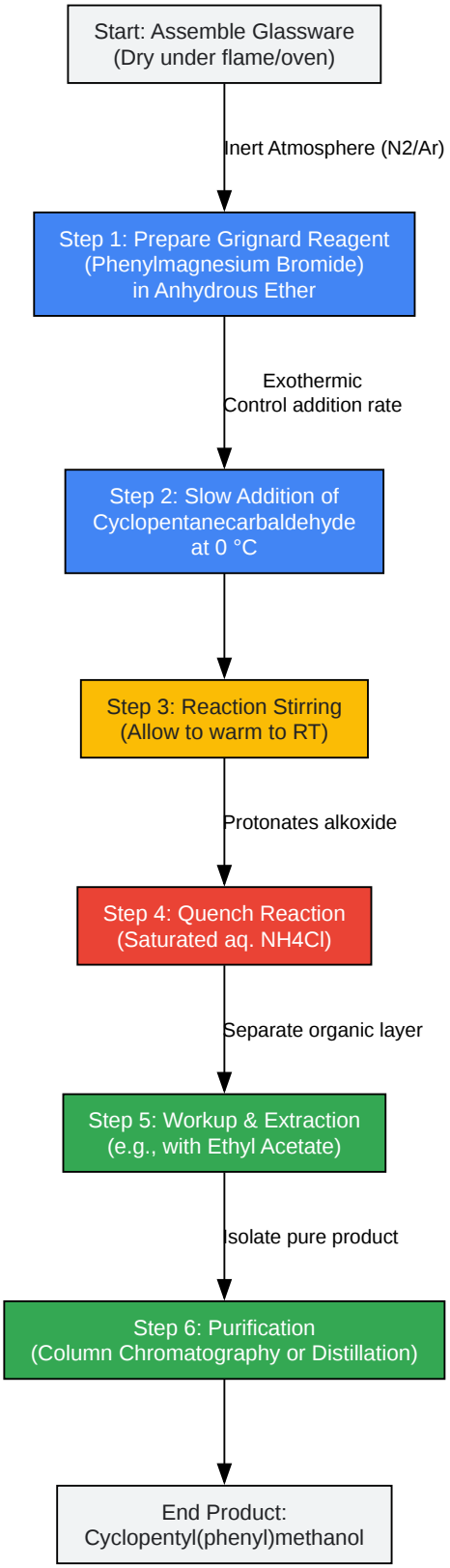
The most common and efficient laboratory-scale synthesis of **Cyclopentyl(phenyl)methanol** is through the Grignard reaction. This method involves the nucleophilic addition of a phenyl Grignard reagent to cyclopentanecarbaldehyde.

Mechanism Rationale: The Grignard reagent, phenylmagnesium bromide, acts as a potent nucleophile due to the highly polarized carbon-magnesium bond. The carbon atom of the phenyl group attacks the electrophilic carbonyl carbon of cyclopentanecarbaldehyde. This step requires a completely anhydrous environment, as any trace of water will protonate and destroy the Grignard reagent, halting the reaction. The subsequent acidic workup protonates the intermediate magnesium alkoxide to yield the final secondary alcohol product.

Grignard Synthesis Workflow

The following diagram illustrates the key stages of the synthesis process.

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Caption: Workflow for the synthesis of **Cyclopentyl(phenyl)methanol** via Grignard reaction.

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Detailed Experimental Protocol

- Apparatus Setup: Assemble a three-neck round-bottom flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, and a nitrogen/argon inlet. Dry all glassware thoroughly in an oven or with a flame under an inert atmosphere.
- Grignard Reagent Formation: Place magnesium turnings in the flask. Add a small volume of anhydrous diethyl ether and an iodine crystal to initiate the reaction. Slowly add a solution of bromobenzene in anhydrous diethyl ether via the dropping funnel. Maintain a gentle reflux until all the magnesium has been consumed.
- Nucleophilic Addition: Cool the resulting grey/brown Grignard solution to 0 °C in an ice bath. Add a solution of cyclopentanecarbaldehyde in anhydrous diethyl ether dropwise from the dropping funnel, controlling the rate to maintain the temperature below 10 °C.
- Reaction Completion: After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1-2 hours until the reaction is complete (monitored by TLC).
- Quenching: Cool the reaction mixture back to 0 °C and slowly quench it by adding saturated aqueous ammonium chloride solution. This step is crucial for protonating the product and precipitating magnesium salts.
- Extraction and Wash: Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether or ethyl acetate (3x). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the crude product by vacuum distillation or flash column chromatography on silica gel to yield pure **Cyclopentyl(phenyl)methanol**.

Spectroscopic Characterization

Confirming the structure and purity of the synthesized **Cyclopentyl(phenyl)methanol** is essential. This is primarily achieved through Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy.

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- Infrared (IR) Spectroscopy: The IR spectrum provides confirmation of key functional groups. Expected characteristic peaks include a broad O-H stretch around 3300-3400 cm^{-1} (indicative of the alcohol), C-H stretches for the aromatic ring just above 3000 cm^{-1}, and C-H stretches for the cyclopentyl group just below 3000 cm^{-1}[4]. A C-O stretch is also expected in the 1000-1100 cm^{-1} region[4].

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^{1}H NMR: The spectrum will show distinct signals: a multiplet in the aromatic region (~7.2-7.4 ppm) for the phenyl protons, a characteristic signal for the proton on the carbinol carbon (CH-OH), a broad singlet for the hydroxyl proton (O-H) which can exchange with D_2O, and a series of complex multiplets in the upfield region (~1.2-2.0 ppm) corresponding to the cyclopentyl ring protons.

  - ^{13}C NMR: The spectrum will display signals for the aromatic carbons (with the ipso-carbon being distinct), a signal for the carbinol carbon (~70-80 ppm), and several signals in the aliphatic region for the carbons of the cyclopentyl ring.

Applications in Research and Development

Cyclopentyl(phenyl)methanol serves as a versatile building block in organic synthesis[1]. Its secondary alcohol functionality allows for a range of subsequent transformations:

- Oxidation: It can be oxidized to the corresponding ketone, Cyclopentyl phenyl ketone, which is a known precursor in the synthesis of certain pharmaceuticals[5].

- Esterification and Etherification: The hydroxyl group can be readily converted into esters or ethers, enabling the introduction of various functional groups or protecting groups.

- Substitution Reactions: The alcohol can be converted to a leaving group (e.g., a tosylate or halide) to facilitate nucleophilic substitution reactions.

The presence of both a chiral center (the carbinol carbon) and lipophilic cyclic groups makes this scaffold particularly interesting for medicinal chemistry and the development of novel bioactive molecules.

Safety and Handling

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Cyclopentyl(phenyl)methanol must be handled with appropriate care in a laboratory setting. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it presents several hazards[2].

- GHS Hazard Statements:
  - H302: Harmful if swallowed[2].
  - H315: Causes skin irritation[2].
  - H319: Causes serious eye irritation[2].
  - H335: May cause respiratory irritation[2].

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat[6].
- Engineering Controls: Handle the compound in a well-ventilated chemical fume hood to avoid inhalation of vapors[6].
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated area[3].
- Spills: In case of a spill, absorb with an inert material (e.g., sand or vermiculite) and place in a suitable container for disposal. Avoid release into the environment[6].

Conclusion

Cyclopentyl(phenyl)methanol is a fundamentally important chemical intermediate with well-defined properties and synthetic routes. Its utility in organic synthesis, particularly as a precursor to more complex molecular architectures, underscores its relevance in both academic research and industrial drug development. A thorough understanding of its synthesis, characterization, and safe handling, as detailed in this guide, is essential for its effective and responsible use.

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